

Proper Disposal Procedures: 2-Chloro-4-methyl-5-nitrophenol[1][2]

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-nitrophenol

CAS No.: 100959-50-0

Cat. No.: B3183575

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Executive Summary & Chemical Profile

Effective disposal of **2-Chloro-4-methyl-5-nitrophenol** requires strict adherence to protocols for halogenated organic toxins.[1] Unlike simple organic solvents, the presence of both a nitro group (

) and a chlorine atom (

) on the phenolic ring mandates specific segregation to prevent the formation of toxic dioxins during incineration and to avoid energetic instabilities in storage.

Chemical Identity Table

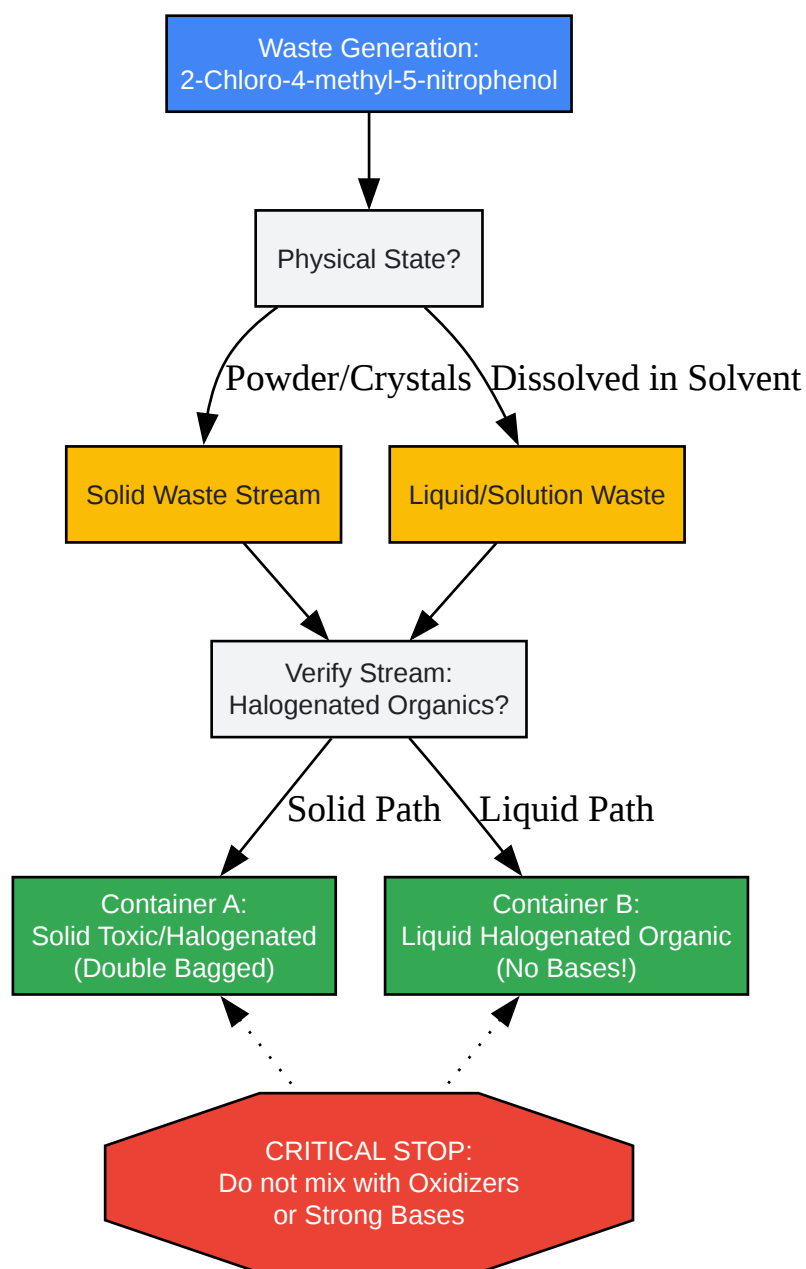
Parameter	Detail
Chemical Name	2-Chloro-4-methyl-5-nitrophenol
CAS Number	100959-50-0
Molecular Formula	
Physical State	Light yellow to beige solid
Primary Hazards	Acute Toxicity (Oral/Dermal), Skin/Eye Irritation, Aquatic Toxicity
Reactivity Alert	Incompatible with Strong Bases. Forms shock-sensitive salts (Nitrophenates).[1][2]

Hazard Assessment & Segregation Logic

The "Why" Behind the Protocol:

- Halogen Content: The chlorine atom necessitates disposal in a Halogenated Waste stream. Standard non-halogenated incineration (used for solvents like acetone) is insufficient and illegal for this compound, as incomplete combustion can generate hydrochloric acid (HCl) and polychlorinated dibenzodioxins (PCDDs).
- Nitro-Phenolic Nature: Phenols are weak acids (). If mixed with strong bases (NaOH, KOH) in a waste container, this compound will deprotonate to form a nitrophenate salt.[1] These salts are often significantly less stable and more shock-sensitive than the parent phenol. NEVER mix with basic waste.[1]

Waste Stream Decision Matrix (Graphviz)



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Figure 1: Decision logic for segregating **2-Chloro-4-methyl-5-nitrophenol** waste. Note the critical prohibition of basic contaminants.[3]

Step-by-Step Disposal Protocol

Phase A: Personal Protective Equipment (PPE)

Before handling waste, verify the following PPE is donned. This compound is a skin irritant and toxic by absorption.[4][5][6]

- Gloves: Double-gloving recommended. Nitrile (minimum 0.11 mm thickness) is generally effective for solid handling.
- Respiratory: If handling powder outside a fume hood, use an N95 or P100 particulate respirator.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).

Phase B: Packaging & Labeling

Scenario 1: Solid Waste (Pure Compound or contaminated solids)

- Containment: Place the solid waste into a clear polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Seal the bag and place it inside a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Apply a hazardous waste label.
 - Constituents: Write "**2-Chloro-4-methyl-5-nitrophenol**" (do not use abbreviations).
 - Hazard Checkboxes: Check "Toxic" and "Irritant".

Scenario 2: Liquid Waste (Solutions)

- Solvent Compatibility: Ensure the solvent it is dissolved in (e.g., DCM, Methanol) is compatible with the Halogenated Organic waste stream.
- pH Check: Verify the waste solution is neutral or slightly acidic (pH 4-7). Do not add to a container with high pH (Basic) waste.
- Pouring: Use a funnel to prevent spills on the container threads.
- Cap Torque: Tighten cap to hand-tightness.[1] Do not over-torque, as this can crack caps during thermal expansion in storage.[1]

Phase C: Final Hand-off

- **Storage:** Store in a satellite accumulation area (SAA) away from heat sources and direct sunlight.
- **Disposal Method:** The facility's waste contractor must incinerate this material at a licensed TSD (Treatment, Storage, and Disposal) facility equipped with scrubbers for HCl and NOx.[1]

Emergency Procedures (Spills)

In the event of a bench-top spill of solid material:

- **Isolate:** Alert nearby personnel and cordon off the area.
- **PPE Upgrade:** Wear a dust mask/respirator to avoid inhaling airborne particles.
- **Dry Cleanup:**
 - Do NOT sweep vigorously (generates dust).
 - Cover the spill with a damp paper towel to suppress dust.
 - Scoop the material using a plastic scoop or dustpan.
- **Decontamination:** Wipe the surface with a soap/water solution.[7] Avoid using bleach (oxidizer) directly on the concentrated chemical.
- **Disposal:** Place all cleanup materials (towels, scoop) into the Solid Toxic Waste container.

Regulatory Compliance & References

Regulatory Classification[8][9]

- **US EPA (RCRA):** While not explicitly P-listed or U-listed by specific CAS name in 40 CFR 261.33, it must be characterized as hazardous based on toxicity and halogen content.[1] It typically falls under Process Waste or Halogenated Solvents profiles depending on the mixture.
- **DOT (Department of Transportation):** For transport, it is generally classified under:

- UN Number: UN 2811 (Toxic solids, organic, n.o.s.) or UN 2237 (Chloronitroanilines - related class).[1]
- Hazard Class: 6.1 (Toxic Substances).

References

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- US Environmental Protection Agency. (2023). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261.[1] Retrieved from [Link]

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